

Natural occurrence and sources of 3-Methyl-3-hexene

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Compound of Interest

Compound Name: (E)-3-Methyl-3-hexene

Cat. No.: B1623645

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An In-depth Technical Guide on the Natural Occurrence and Sources of 3-Methyl-3-hexene
For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the current scientific understanding of the natural occurrence and sources of the organic compound 3-Methyl-3-hexene. Despite extensive searches of chemical databases and the scientific literature, no evidence has been found to suggest that 3-Methyl-3-hexene is a naturally occurring compound. This document summarizes the available chemical information for 3-Methyl-3-hexene and clarifies its status as a synthetic compound primarily used in industrial applications.

Introduction to 3-Methyl-3-hexene

3-Methyl-3-hexene is an unsaturated hydrocarbon with the chemical formula C_7H_{14} .^{[1][2]} It exists as two stereoisomers: **(E)-3-Methyl-3-hexene** and (Z)-3-Methyl-3-hexene.

Table 1: Chemical and Physical Properties of 3-Methyl-3-hexene

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄	[1][2]
Molecular Weight	98.1861 g/mol	[1][2]
CAS Number	3404-65-7 (unspecified stereoisomer)	[1][2]
3899-36-3 ((E)-isomer)	[3][4]	
4914-89-0 ((Z)-isomer)	[5]	
IUPAC Name	3-methylhex-3-ene	[1]
Synonyms	3-Hexene, 3-methyl-	[1][2]
Physical State	Colorless liquid	[6][7]

Natural Occurrence and Sources

A thorough investigation of scientific literature and chemical databases was conducted to identify any natural sources of 3-Methyl-3-hexene. This investigation included searches for its presence in:

- **Plants and Essential Oils:** Volatile organic compound (VOC) databases and studies on plant-emitted compounds were reviewed.
- **Food and Beverages:** Analysis of flavor and fragrance components in food items.
- **Insects and Pheromones:** Examination of literature on insect communication and chemical ecology.
- **Microbial Fermentation:** Searches for metabolic products of microorganisms.

Conclusion of the Search:

Despite targeted searches across these diverse potential natural sources, no scientific literature or database entry could be found that reports the isolation or identification of 3-

Methyl-3-hexene from a natural source. All available information points to 3-Methyl-3-hexene as a synthetic compound.

Industrial Synthesis and Applications

While not found in nature, 3-Methyl-3-hexene and its isomers are utilized in various industrial applications. They serve as versatile intermediates in organic synthesis.^[6]

Key Applications Include:

- **Fine Chemicals:** Used as a building block for the creation of more complex molecules.
- **Pharmaceuticals:** Employed in the synthesis of active pharmaceutical ingredients.
- **Agrochemicals:** Contributes to the manufacturing of pesticides and herbicides.
- **Fragrances and Flavorings:** The trans-isomer, in particular, is noted for its use in fragrances and flavorings due to its specific chemical properties.^[6]

Experimental Protocols

As 3-Methyl-3-hexene has not been identified in any natural sources, there are no established experimental protocols for its extraction or isolation from natural matrices. The compound is typically obtained through chemical synthesis.

Signaling Pathways and Biological Activity

Consistent with the lack of evidence for its natural occurrence, there is no information available in the scientific literature regarding any biological signaling pathways or specific biological activities of 3-Methyl-3-hexene in its natural context. Its biological effects would be considered from a toxicological or pharmacological perspective in the context of its industrial applications.

Logical Relationships and Workflows

Given the absence of natural sources, a diagram illustrating a logical workflow for the investigation of a potential natural product can be conceptualized. This workflow highlights the steps that would be taken if a novel compound were to be investigated for its natural occurrence.

A generalized workflow for the discovery and analysis of a natural product.

Conclusion

In conclusion, this technical guide confirms that, based on currently available scientific data, 3-Methyl-3-hexene is not a naturally occurring compound. Its presence is attributed to chemical synthesis for industrial purposes, including the manufacturing of fine chemicals, pharmaceuticals, and agrochemicals. For researchers, scientists, and drug development professionals, the focus on 3-Methyl-3-hexene should be directed towards its synthetic pathways and potential applications as a chemical intermediate, rather than as a naturally derived product. Future research could unexpectedly reveal a natural source, but at present, no such evidence exists.

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